experimental procedures using Methyl 2-ethoxy-5-nitrobenzoate

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Compound of Interest	
Compound Name:	*Methyl 2-ethoxy-5-nitrobenzoate*
CAS No.:	*80074-34-6*
Cat. No.:	*B1418511*

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Application Note: Experimental Procedures for **Methyl 2-ethoxy-5-nitrobenzoate**

Introduction & Chemical Profile

Methyl 2-ethoxy-5-nitrobenzoate (CAS: 80074-34-6) is a critical intermediate in the synthesis of quinazolinone-based pharmaceuticals, most notably phosphodiesterase type 5 (PDE5) inhibitors such as Sildenafil and Vardenafil analogues. Its structural core—a benzoic ester functionalized with an electron-donating ethoxy group and an electron-withdrawing nitro group—makes it a versatile scaffold for nucleophilic aromatic substitution and reduction-cyclization sequences.

This guide details the experimental procedures for its synthesis, purification, and downstream transformation into Methyl 5-amino-2-ethoxybenzoate, the primary "warhead" precursor for constructing bioactive heterocycles.

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Property	Specification
CAS Number	80074-34-6
Molecular Formula	$C_{10}H_{11}NO_5$
Molecular Weight	225.20 g/mol
Appearance	Pale yellow crystalline solid
Solubility	Soluble in EtOAc, DCM, MeOH; Insoluble in water
Key Reactivity	Nitro reduction, Ester hydrolysis, Nucleophilic attack

Safety & Handling (Critical)

- Energetic Potential: Nitroaromatic compounds possess high decomposition energies. While this ester is stable at room temperature, never subject the dry solid to temperatures >150°C or friction/shock.
- Toxicity: Treat as a potential mutagen and skin sensitizer. Use full PPE (nitrile gloves, lab coat, face shield) and operate exclusively in a fume hood.
- Exotherm Control: The nitration reaction described below is highly exothermic. Runaway nitration can lead to explosive mixtures. Strict temperature monitoring (<10°C) is mandatory.

Experimental Protocols

Protocol A: Synthesis via Nitration of Methyl 2-ethoxybenzoate

Rationale: Direct nitration of methyl 2-ethoxybenzoate is the most atom-economical route. The ethoxy group (strong activator, ortho/para director) dominates the directing effect over the ester (deactivator, meta director), directing the nitro group primarily to the 5-position (para to the ethoxy).[1]

Reagents:

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- Methyl 2-ethoxybenzoate (1.0 eq)
- Nitric Acid (70%, 1.2 eq)
- Sulfuric Acid (conc., solvent/catalyst)
- Dichloromethane (DCM) (extraction)

Step-by-Step Procedure:

- Preparation: Charge a 3-neck round-bottom flask with methyl 2-ethoxybenzoate (10 g, 55.5 mmol) and concentrated H_2SO_4 (30 mL). Cool the mixture to 0–5°C using an ice/salt bath. Stirring must be vigorous to prevent hot spots.
- Nitration: Prepare a mixture of HNO_3 (4.2 g, 66.6 mmol) in H_2SO_4 (10 mL). Add this solution dropwise to the reaction flask over 30 minutes.
  - Critical Control Point: Do not allow the internal temperature to exceed 10°C. Higher temperatures promote dinitration and hydrolysis of the ester.
- Reaction: Stir at 5°C for 1 hour, then allow to warm to room temperature (20°C) for 30 minutes. Monitor by TLC (3:7 EtOAc:Hexane).
- Quench: Pour the reaction mixture slowly onto 200 g of crushed ice with stirring. The product typically precipitates as a pale solid.
- Workup: If solid forms, filter and wash with cold water.[2] If oil forms, extract with DCM (3 x 50 mL). Wash organic layer with sat.[3] $NaHCO_3$ (to remove acid) and brine.[3] Dry over Na_2SO_4 and concentrate.
- Purification: Recrystallize from Ethanol/Water (9:1) to yield pale yellow needles.

Self-Validation:

- ^1H NMR ($CDCl_3$): Look for the disappearance of the C5 proton and a downfield shift of the C4/C6 protons due to the nitro group.
- Yield Target: >85%.

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Protocol B: Catalytic Hydrogenation to Methyl 5-amino-2-ethoxybenzoate

Rationale: This is the preferred industrial method for converting the nitro group to an amine. It is cleaner than Fe/HCl reduction and simplifies workup (filtration vs. metal scavenging).

Reagents:

- **Methyl 2-ethoxy-5-nitrobenzoate** (5.0 g)[4]
- Pd/C (10% w/w, 0.5 g)
- Methanol (50 mL)
- Hydrogen Gas (Balloon or 1 atm)

Step-by-Step Procedure:

- Dissolution: Dissolve the nitrobenzoate substrate in methanol in a hydrogenation flask. Nitrogen purge the vessel to remove oxygen.
- Catalyst Addition: Carefully add Pd/C catalyst. Safety Note: Pd/C can ignite methanol vapors if dry; add as a water slurry or under inert gas.
- Hydrogenation: Purge with Hydrogen gas (x3). Stir vigorously under H_2 atmosphere (balloon pressure is sufficient) at Room Temperature for 4–6 hours.
- Monitoring: Reaction is complete when the yellow color of the nitro compound fades to colorless/fluorescent blue (amine) and TLC shows conversion.
- Workup: Filter through a Celite pad to remove the catalyst. Do not let the catalyst dry out on the filter paper (fire hazard). Wash the pad with methanol.
- Isolation: Concentrate the filtrate to obtain the amine as an off-white solid or thick oil.

Visualization of Experimental Workflow

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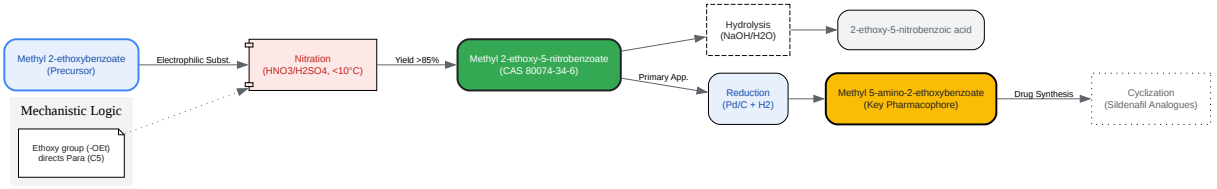
The following diagram illustrates the synthetic logic and critical decision nodes for processing **Methyl 2-ethoxy-5-nitrobenzoate**.



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Caption: Synthetic workflow for CAS 80074-34-6, highlighting the critical nitration step and downstream divergence into acid or amine precursors.

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield (Nitration)	Temperature >15°C caused dinitration or hydrolysis.	Maintain T < 10°C strictly. Add acid mixture slower.
Oily Product	Residual solvent or mixed isomers.	Recrystallize from EtOH/H_2O. If persistent, use column chromatography (Hex/EtOAc).
Incomplete Reduction	Catalyst poisoning (S or Cl contaminants).	Use fresh Pd/C. Ensure starting material is free of sulfur/acid traces.
Colored Impurities	Oxidation of the amine product.	Store amine under Nitrogen/Argon.[5] Use immediately in next step.

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References

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